

1-Chlorobenzotriazole spectroscopic data (NMR, IR, MS)

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Compound of Interest

Compound Name: 1-Chlorobenzotriazole

CAS No.: 21050-95-3

Cat. No.: B028376

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Technical Monograph: 1-Chlorobenzotriazole (1-CBT)

Spectroscopic Characterization, Synthesis & Handling Protocols

Executive Summary

1-Chlorobenzotriazole (1-CBT) is a potent electrophilic chlorinating agent and oxidant, distinguished by a positive halogen atom attached to the triazole nitrogen. Unlike its parent compound, benzotriazole (BTA), 1-CBT exhibits unique spectroscopic signatures driven by the breaking of molecular symmetry and the electronegativity of the

-Cl bond.

This guide provides a definitive reference for the identification of 1-CBT, focusing on the critical differentiation from BTA and the rigorous safety protocols required during analysis.

Operational Safety & Handling (Critical)

WARNING: Energetic & Reactivity Hazards

Before any spectroscopic analysis, the following safety constraints must be acknowledged to prevent equipment damage and personal injury.

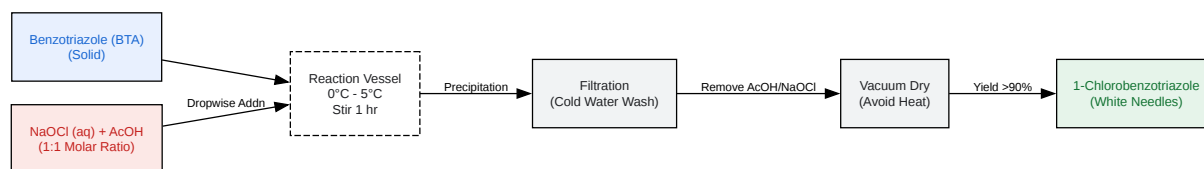
- The DMSO Hazard: Never dissolve 1-CBT in Dimethyl Sulfoxide (DMSO). 1-CBT reacts violently with DMSO (and other sulfoxides) even at room temperature, potentially causing an exotherm or explosion. This reaction generates dimethyl sulfide and HCl, which can over-pressurize NMR tubes.
 - Protocol: Use CDCl₃ or CD₃COCN (Acetonitrile-d₃) for NMR analysis.
- Thermal Instability: 1-CBT is thermally labile. Avoid prolonged heating above 60°C. Mass spectrometry ionization sources should be set to lower temperatures to prevent in-source thermal degradation.

Synthesis & Purity Profile

High-purity 1-CBT is essential for accurate spectroscopic baselining. The standard synthesis involves the chlorination of benzotriazole using sodium hypochlorite (bleach) in an acidic medium.

Reaction Workflow

The following diagram illustrates the synthesis and the critical workup steps to ensure the removal of the unreacted benzotriazole starting material.



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Figure 1: Synthetic pathway for **1-Chlorobenzotriazole** via hypochlorite oxidation.

Purity Check (Melting Point): Pure 1-CBT melts sharply between 104–106°C. A broad range indicates hydrolysis back to BTA.

Spectroscopic Atlas

Nuclear Magnetic Resonance (NMR)

The conversion of BTA to 1-CBT removes the acidic N-H proton and breaks the effective symmetry of the benzotriazole anion/tautomer system, resulting in a distinct ABCD aromatic splitting pattern.

Solvent: CDCl₃

(Recommended)[1][2]

Nucleus	Feature	Chemical Shift (, ppm)	Multiplicity	Assignment/Notes
H	Symmetry Break	8.05 – 8.15	Doublet (d)	H-7: Deshielded by adjacent N-Cl.
Aromatic	7.90 – 8.00	Doublet (d)	H-4: Adjacent to N-3.	
Aromatic	7.55 – 7.65	Triplet/Multiplet	H-5, H-6: Ring protons.	
Diagnostic	ABSENT	--	N-H: The broad singlet (10-15 ppm) of BTA must be gone.	
C	Ring Carbons	145.0, 131.5	Singlets (quat)	C-3a, C-7a (Bridgehead).
Aromatic CH	128.5, 125.5, 120.5, 109.0	Singlets	C-4, C-5, C-6, C-7.	

Expert Insight: In Benzotriazole, the rapid tautomerism often averages the signals, making the aromatic ring appear as an AA'BB' system (two multiplets). In 1-CBT, the N-Cl bond is static on the NMR timescale, resolving the spectrum into four distinct chemical environments.

Infrared Spectroscopy (FT-IR)

IR is the fastest method to confirm the consumption of starting material.

Frequency (cm)	Vibration Mode	Diagnostic Value
3200 – 3400	N-H Stretch	Absence confirms conversion. (BTA has a broad band here). [3]
3050 – 3100	C-H Stretch	Weak aromatic C-H (Standard).
1600, 1450	C=C / C=N	Ring skeletal vibrations.
~700 – 800	N-Cl Stretch	Diagnostic but often obscured by C-H out-of-plane bending.

Mass Spectrometry (MS)

MS provides the most definitive structural proof due to the unique isotopic signature of chlorine.

Ionization Mode: EI (70 eV) or ESI+ (Cold).

Isotope Pattern: The molecular ion (

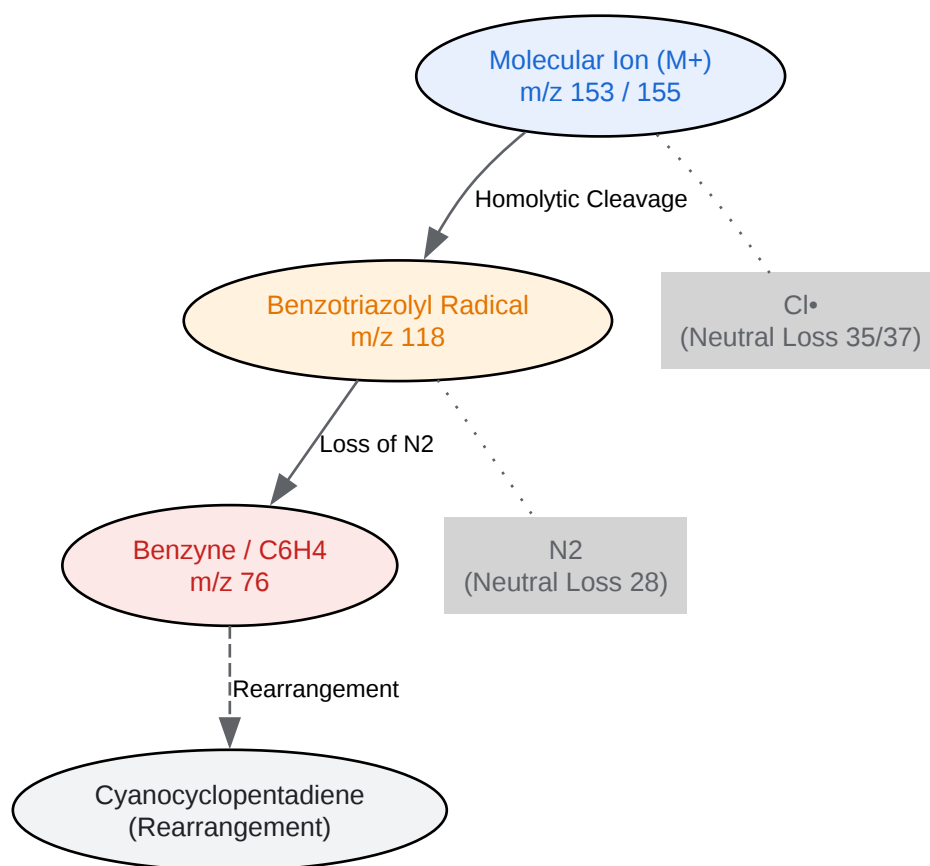
) will appear as a doublet separated by 2 mass units with an intensity ratio of approximately 3:1, corresponding to

Cl and

Cl natural abundance.

- 153: Molecular Ion (Cl) - Base Peak or High Intensity.
- 155: Isotope Peak (Cl) - ~33% intensity of base peak.

Fragmentation Pathway: 1-CBT follows a characteristic "loss of halogen" followed by "loss of nitrogen" pathway.



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Figure 2: Primary fragmentation logic for 1-CBT under Electron Impact (EI).

References

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Sources

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